

Technical Guide on Dimethyl-Dinitroaniline Isomers

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Compound of Interest

Compound Name: 2,3-Dimethyl-4,6-dinitroaniline

Cat. No.: B3104365

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Comprehensive data for the specific isomer **2,3-Dimethyl-4,6-dinitroaniline** is not readily available in public databases. This guide focuses on closely related and commercially significant dimethyl-dinitroaniline isomers, providing a detailed overview of their properties, synthesis, and biological activities, which can serve as a valuable reference for research and development in this chemical class.

Introduction to Dimethyl-Dinitroanilines

Dinitroanilines are a class of chemical compounds derived from aniline with two nitro group substituents. The addition of methyl groups to the benzene ring creates various dimethyl-dinitroaniline isomers. These compounds are of significant interest, primarily as intermediates in the synthesis of dyes and pesticides.[1] Notably, several dinitroaniline derivatives are potent pre-emergence herbicides.[2] Their mechanism of action and structure-activity relationships are crucial areas of study for the development of new agricultural chemicals and potentially for therapeutic agents.

Physicochemical Data of Dimethyl-Dinitroaniline Isomers

Due to the lack of specific data for **2,3-Dimethyl-4,6-dinitroaniline**, this section provides data for two closely related isomers: 3,4-Dimethyl-2,6-dinitroaniline and 2,4-Dimethyl-3,6-

dinitroaniline.

Property	3,4-Dimethyl-2,6-dinitroaniline	2,4-Dimethyl-3,6-dinitroaniline
CAS Number	40318-31-8[3][4]	61920-54-5
Molecular Formula	C ₈ H ₉ N ₃ O ₄ [3]	C ₈ H ₉ N ₃ O ₄
Molecular Weight	211.17 g/mol [3]	211.18 g/mol
IUPAC Name	3,4-dimethyl-2,6-dinitroaniline[3]	2,4-dimethyl-3,6-dinitroaniline
Synonyms	3,4-Dimethyl-2,6-dinitrobenzenamine, 2,6-Nitro-3,4-xylidine[5]	-
Predicted XlogP	2.7[3]	-
Monoisotopic Mass	211.05930578 Da[3]	-

Synthesis Protocols

While a specific protocol for **2,3-Dimethyl-4,6-dinitroaniline** is unavailable, the synthesis of related compounds, such as the herbicide pendimethalin from 3,4-dimethylaniline, provides a representative experimental workflow.

Example Protocol: Synthesis of N-(1-ethylpropyl)-3,4-dimethyl-2,6-dinitroaniline (Pendimethalin)

This synthesis is a multi-step process starting from 3,4-dimethylaniline.

Step 1: Synthesis of N-(1-ethylpropyl)-3,4-dimethylaniline[6]

- **Reaction Setup:** In a 200 ml autoclave, mix 0.2 mol of 3,4-dimethyl aniline, 0.3 mol of 3-pentanone, 1.2 g of 5% platinum on carbon catalyst, and 0.45 g of β-naphthalene sulfonic acid.

- Hydrogenation: Close the autoclave, purge with nitrogen, and then charge with hydrogen to a pressure of 0.5-1.0 MPa.
- Reaction Conditions: Maintain the reaction temperature at 60-70°C for 1 hour with stirring.
- Work-up: After cooling and carefully venting the hydrogen, the catalyst is filtered off to yield N-(1-ethylpropyl)-3,4-dimethylaniline.

Step 2: Dinitration of N-(1-ethylpropyl)-3,4-dimethylaniline^[7]

- Nitration Reaction: The N-(1-ethylpropyl)-3,4-dimethylaniline intermediate is subjected to a nitration reaction. A typical industrial process involves a two-step nitration.
- First Nitration: The aniline derivative is treated with dilute nitric acid.
- Second Nitration: After separation of the organic phase, it is treated with a more concentrated nitric acid to introduce the second nitro group.
- Purification: The final product, pendimethalin, is then purified.

Note: The synthesis of dinitroanilines involves hazardous materials and should be performed with appropriate safety precautions in a controlled laboratory environment.

Biological Activity and Mechanism of Action

The primary biological activity of many dinitroaniline derivatives is their herbicidal effect, which stems from their ability to disrupt microtubule formation in plant cells.^{[8][9]}

Mechanism of Action: Microtubule Disruption

Dinitroaniline herbicides act by binding to tubulin, the protein subunit of microtubules.^{[9][10]} This interaction prevents the polymerization of tubulin into functional microtubules, which are essential for cell division (mitosis).

- Binding to Tubulin: Dinitroanilines bind to α -tubulin heterodimers.^{[10][11]}
- Inhibition of Polymerization: The binding forms a herbicide-tubulin complex that, when added to the growing end of a microtubule, halts further elongation.^[9]

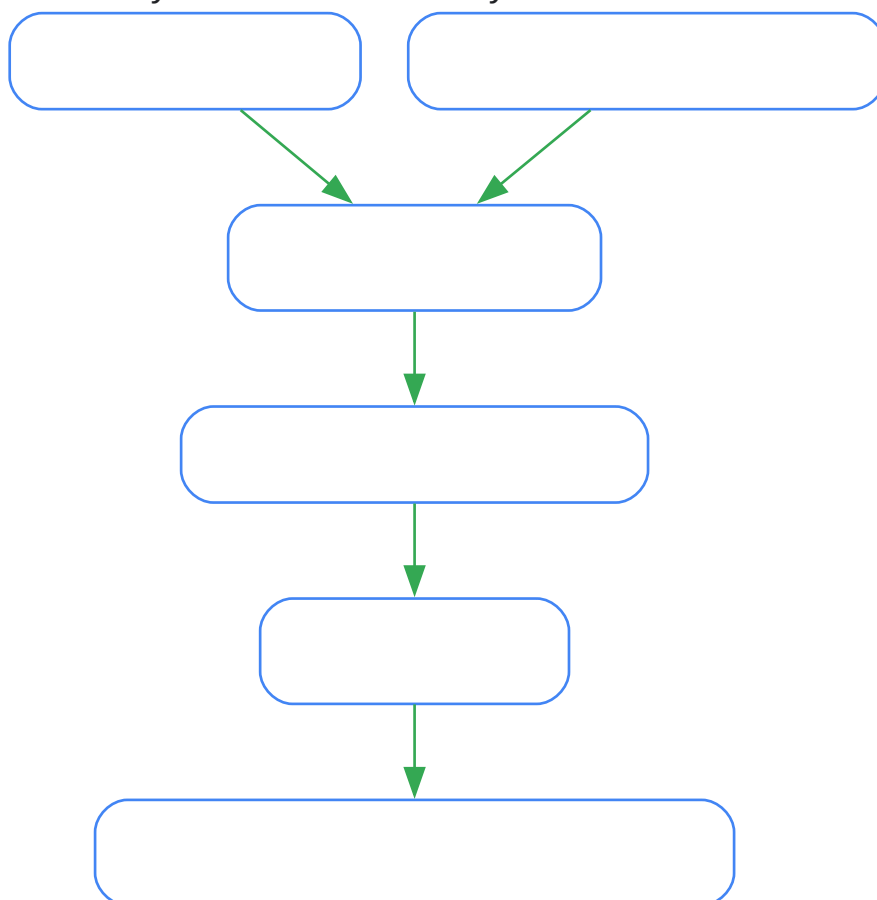
- Disruption of Mitosis: The absence of functional microtubules disrupts the formation of the mitotic spindle, leading to an arrest of cell division at metaphase.[8] This results in the inhibition of root and shoot growth in susceptible plants.[8]

Interestingly, dinitroaniline herbicides show selectivity, affecting plant and protozoan microtubules but not those of animals or fungi, which is attributed to differences in the tubulin binding sites.[9][10]

Visualizations

General Synthesis Pathway for a Dimethyl-Dinitroaniline Herbicide

General Synthesis of a Dimethyl-Dinitroaniline Herbicide

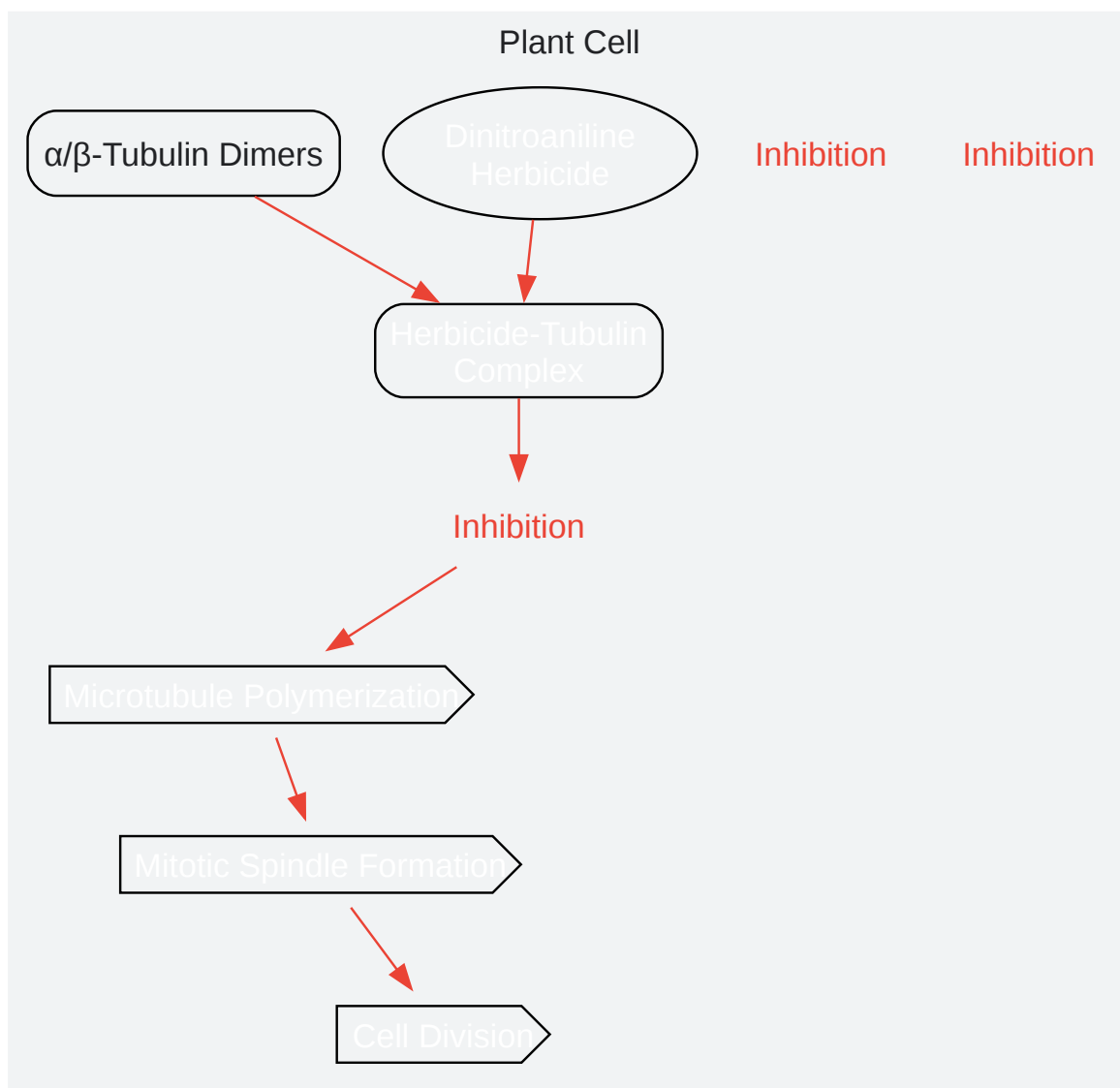


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Caption: Synthesis of a dinitroaniline herbicide from 3,4-dimethylaniline.

Mechanism of Dinitroaniline Herbicide Action

Mechanism of Microtubule Disruption by Dinitroanilines



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